

Safety and handling of 5-Bromo-4-methoxyisatoic anhydride

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Compound of Interest

Compound Name: 5-Bromo-4-methoxyisatoic
anhydride

Cat. No.: B2399033

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An In-depth Technical Guide to the Safety and Handling of 5-Bromoisatoic Anhydride

Disclaimer: This guide provides detailed safety and handling information for 5-Bromoisatoic Anhydride (CAS No. 4692-98-2). Information for the specific compound "**5-Bromo-4-methoxyisatoic anhydride**" was not readily available in public safety documentation.

Researchers should treat this information as a guideline for a structurally similar compound and conduct a thorough risk assessment based on the specific material they are using.

This technical guide is intended for researchers, scientists, and drug development professionals. It outlines the known hazards, safe handling protocols, and emergency procedures for 5-Bromoisatoic Anhydride to ensure a safe laboratory environment.

Chemical and Physical Properties

5-Bromoisatoic anhydride is an important chemical raw material and pharmaceutical intermediate.^[1] It typically appears as an off-white to salmon or light yellow powder.^{[1][2]}

Table 1: Physical and Chemical Properties of 5-Bromoisatoic Anhydride

Property	Value	Source
CAS Number	4692-98-2	[3]
Molecular Formula	C ₈ H ₄ BrNO ₃	[2]
Molecular Weight	242.03 g/mol	[2]
Appearance	White to Light yellow to Light orange powder/crystal	[2]
Melting Point	280-285 °C (decomposes)	[1][4]
Solubility	Soluble in Dimethylformamide (DMF)	[2]
Density	1.8 ± 0.1 g/cm ³	[4]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place)	[2]

Hazard Identification and Toxicological Summary

5-Bromoisatoic anhydride is classified as a hazardous substance with several key risks that require careful management. It is known to cause skin and eye irritation, may cause respiratory irritation, and is suspected of damaging fertility or the unborn child.[3] The toxicological properties have not been fully investigated.[3]

Table 2: GHS Hazard Classification for 5-Bromoisatoic Anhydride

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[2]
Reproductive Toxicity	1B	May damage fertility or the unborn child.[3]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.[3]

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and risk.

Handling

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3]
- Use only under a chemical fume hood or in a well-ventilated area.[5]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye/face protection.[2][3]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3] Avoid dust formation.[3]
- Do not get in eyes, on skin, or on clothing.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][5]

- Store locked up.[3]
- Store under an inert gas, as the material may be moisture-sensitive.[2]
- Incompatible materials include strong oxidizing agents.[3][5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with this compound.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield. Conformance to OSHA's 29 CFR 1910.133 or European Standard EN166 is recommended.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Gloves must be inspected prior to use.[7] Contaminated clothing should be removed and washed before reuse.[2][3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[7] In dusty conditions, a NIOSH-approved N95 or higher-level particulate respirator is essential.[8]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. [3] Ensure that eyewash stations and safety showers are close to the workstation location.[3][5]

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 3: First Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration.[5] Get medical advice/attention if you feel unwell.[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, get medical advice/attention.[3] Remove all contaminated clothes and shoes.[5]
Eye Contact	Rinse cautiously with water for several minutes, also under the eyelids, for at least 15 minutes. [3][5] Remove contact lenses, if present and easy to do, and continue rinsing.[3] If eye irritation persists, get medical advice/attention. [3]
Ingestion	Do NOT induce vomiting.[3][5] Rinse mouth with water.[5] Get medical attention.[3]

Accidental Release and Fire-Fighting

- Accidental Release: Ensure adequate ventilation.[6] Evacuate personnel to safe areas.[6] Sweep up and shovel the material into suitable containers for disposal.[3] Avoid dust formation.[3] Do not let the product enter drains.[5]
- Fire-Fighting: Suitable extinguishing media include water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3] Firefighters should wear self-contained breathing apparatus and full protective gear.[3] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides. [3]

Experimental Protocols

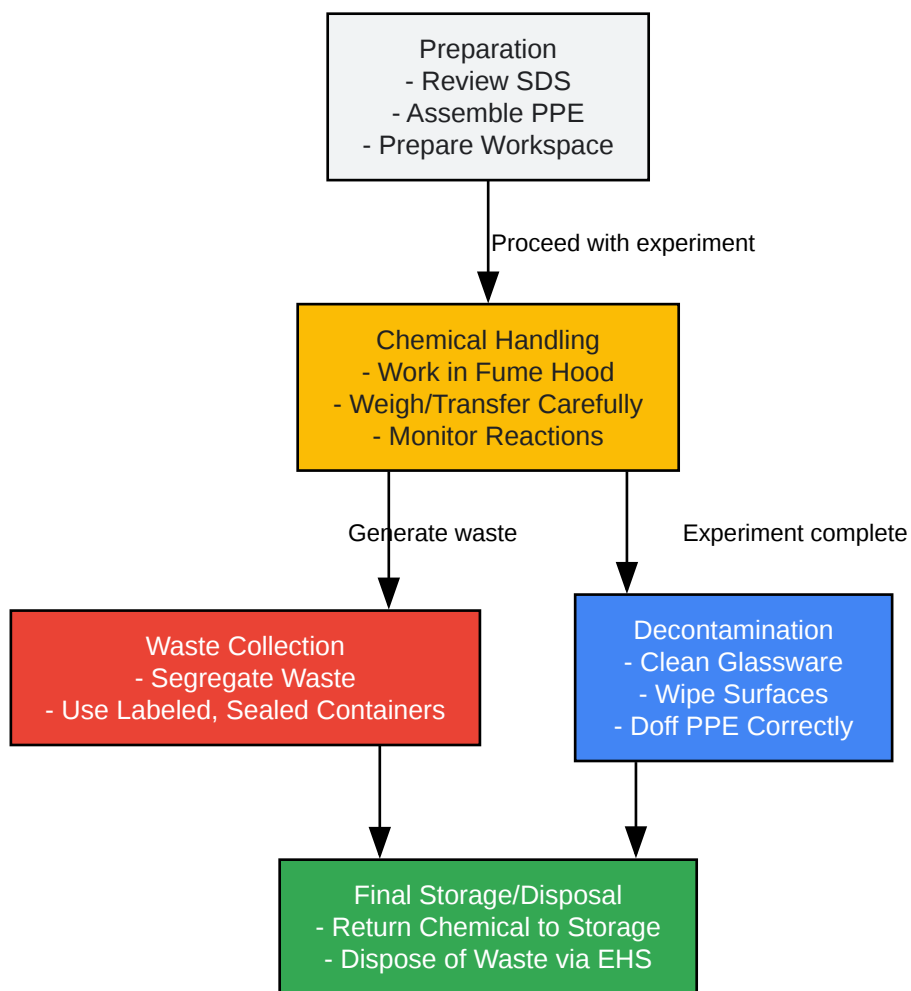
The following represents a general synthesis protocol found in the literature. All handling must be done in accordance with the safety procedures outlined in this guide.

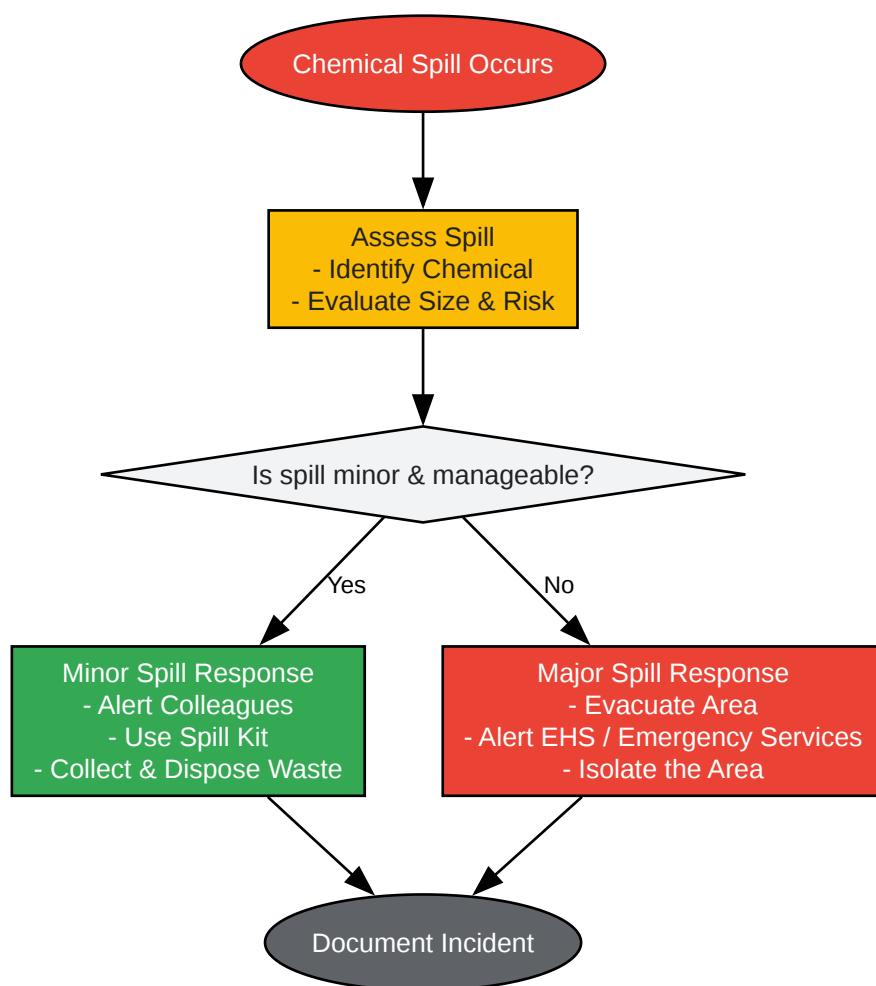
Example Synthesis of 5-Bromoisatoic Anhydride

- From 5-bromo indole: 5-Bromoisatoic anhydride can be prepared from 5-bromo indole by stirring it in a 4:1 mixture of DMF/H₂O for 16 hours at room temperature.^[1]
- From 5-bromoindigo red: 5-bromoindigo red is uniformly dispersed in dichloromethane. m-chloroperoxybenzoic acid is then added in batches at room temperature, and the mixture is stirred for 2 hours.^[1] After the reaction, the system is cooled, and sodium bisulfite solution is added.^[1] The product is then isolated through filtration and washing.^[1]

Visualizations

The following diagrams illustrate key safety workflows and logical processes for handling hazardous chemical compounds like 5-Bromoisatoic Anhydride.





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